

# 2-Ethynyl-3-methoxypyridine chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 2-Ethynyl-3-methoxypyridine

Cat. No.: B596738

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## A Technical Overview of 2-Ethynyl-3-methoxypyridine

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's chemical identity is foundational. This document provides a concise technical summary of **2-Ethynyl-3-methoxypyridine**, focusing on its chemical structure and nomenclature.

## Chemical Structure and IUPAC Name

The formal and systematic name for this compound, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is **2-ethynyl-3-methoxypyridine**. This name precisely describes the molecular architecture:

- **Pyridine:** The core of the molecule is a pyridine ring, which is a six-membered aromatic heterocycle containing one nitrogen atom.
- **2-Ethynyl:** Attached to the carbon atom at the second position of the pyridine ring is an ethynyl group ( $-C\equiv CH$ ).
- **3-Methoxy:** A methoxy group ( $-OCH_3$ ) is substituted at the third position of the pyridine ring.

The combination of these components results in the distinct chemical structure of **2-Ethynyl-3-methoxypyridine**.

## Key Chemical Identifiers

For ease of reference in databases and procurement, the following identifiers are associated with **2-Ethynyl-3-methoxypyridine**:

| Identifier        | Value                               |
|-------------------|-------------------------------------|
| Molecular Formula | C <sub>8</sub> H <sub>7</sub> NO[1] |
| Molecular Weight  | 133.15 g/mol [1]                    |
| CAS Number        | 1256805-99-8[1][2]                  |

This compound is noted for its use in the photochemical synthesis of axially chiral naphthylpyridines[2].

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## References

- 1. chemuniverse.com [chemuniverse.com]
- 2. 2-Ethynyl-3-Methoxypyridine | 1256805-99-8 [chemicalbook.com]
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